

4-Chlorobutyric acid proper disposal procedures

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Compound of Interest

Compound Name: 4-Chlorobutyric acid

Cat. No.: B146303

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Proper disposal of **4-chlorobutyric acid** is critical for ensuring laboratory safety and environmental protection. As a corrosive and halogenated organic compound, it must be managed as hazardous waste according to specific procedural guidelines. This document provides comprehensive, step-by-step instructions for the safe handling and disposal of **4-chlorobutyric acid**, tailored for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling **4-chlorobutyric acid**, ensure all necessary safety measures are in place. This substance is corrosive and can cause severe skin burns and eye damage.^{[1][2][3]} It is also harmful if swallowed.^[1]

- **Ventilation:** Always handle **4-chlorobutyric acid** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^{[3][4]}
- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times.^[5] This includes chemical-resistant gloves, a face shield and goggles for eye and face protection, a chemical-resistant apron, and long-sleeved clothing.^[5] A vapor respirator may be required depending on the scale of work.^[5]
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.^[5]
- **Storage:** Store the chemical in a tightly closed, corrosive-resistant container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents.^{[1][5][6][7][8]} The storage area should be secure and locked.^[5]

Quantitative Hazard and Safety Data

The following table summarizes the key hazard classifications and safety information for **4-chlorobutyric acid**.

Parameter	Data	Reference
Chemical Name	4-Chlorobutyric acid	[5]
CAS Number	627-00-9	[1][5]
Molecular Formula	C ₄ H ₇ ClO ₂	[3]
Signal Word	Danger	[1][3]
GHS Hazard Statements	H302: Harmful if swallowed H314: Causes severe skin burns and eye damage H290: May be corrosive to metals	[1][6]
GHS Classifications	Acute Toxicity, Oral (Category 4) Skin Corrosion (Category 1B) Serious Eye Damage (Category 1)	
Storage Class	8A - Combustible corrosive hazardous materials	
UN Number	3265	
Proper Shipping Name	Corrosive liquid, acidic, organic, n.o.s. (4-Chlorobutyric acid)	

Step-by-Step Disposal Protocol

Disposal of **4-chlorobutyric acid** must be handled through your institution's hazardous waste program. Never dispose of this chemical down the drain or in regular trash.[9]

Step 1: Waste Classification and Segregation

- Identify the waste as a halogenated organic acid.[10][11]
- This waste stream must be kept separate from non-halogenated organic solvents to reduce disposal costs and complexity.[12]
- Do not mix **4-chlorobutyric acid** waste with incompatible materials, particularly bases, cyanides, or strong oxidizing agents, to prevent violent reactions.[7][8][13]

Step 2: Containerization

- Select a proper waste container. The best option is the original container.[9] If unavailable, use a container made of compatible material (e.g., glass or specific plastics like polyethylene) that can be sealed with a screw cap.[7][13][14] Do not use metal containers.[13]
- Ensure the container is in good condition, free from leaks or external contamination.[9]
- Do not overfill the container; leave at least 10% headspace to allow for vapor expansion.[7][13]

Step 3: Labeling

- Label the waste container clearly before adding any waste.[13]
- The label must include:
 - The words "Hazardous Waste".[13]
 - The full chemical name: "**4-Chlorobutyric Acid**". Do not use abbreviations or formulas.[13]
 - A clear indication of the hazards (e.g., "Corrosive," "Toxic").[13]
 - An approximate concentration or volume of the waste.

Step 4: Accumulation and Storage

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA), such as a secondary containment tray within a fume hood or a designated cabinet.[\[13\]](#)
- The SAA must be at or near the point of generation.[\[13\]](#)
- Ensure the container remains closed except when adding waste.[\[13\]](#)

Step 5: Arranging for Disposal

- Once the container is full or the experiment is complete, arrange for pickup through your institution's Environmental Health and Safety (EHS) department or equivalent office.[\[9\]](#)
- Follow your institution's specific procedures for requesting a hazardous waste collection. This is typically done via an online request form.[\[9\]](#)

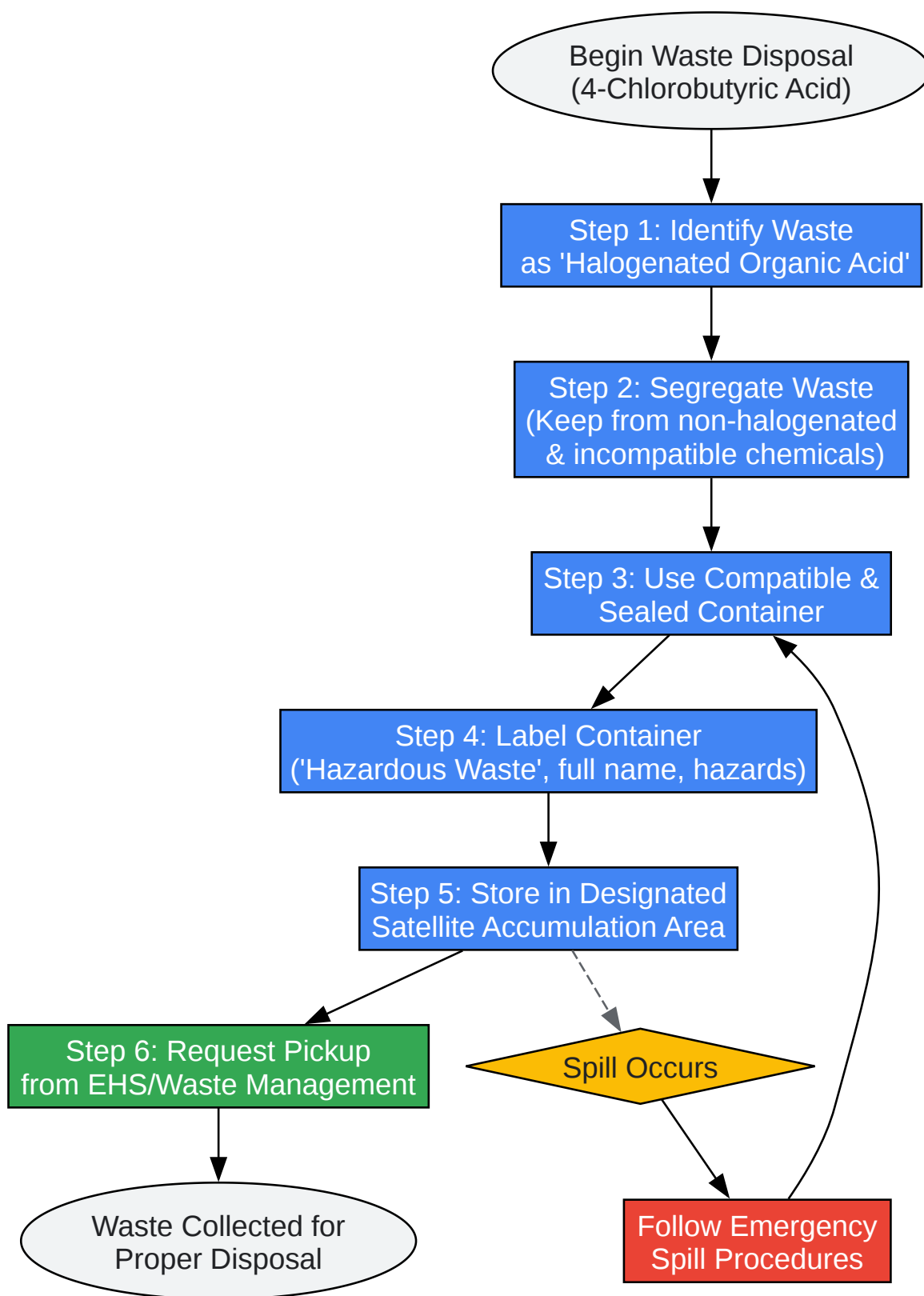
Emergency Spill Procedures

In the event of a spill, immediate and correct action is crucial.

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear the appropriate PPE, including a respirator, before attempting to clean the spill.[\[5\]](#)
- Contain: Prevent the spill from spreading or entering drains.[\[5\]](#) Cover drains if necessary.
- Absorb: Use an inert, non-combustible absorbent material like vermiculite, dry sand, or earth to contain the spill.[\[3\]](#)[\[5\]](#)
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, compatible container for hazardous waste disposal.[\[5\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Treat all cleanup materials as hazardous waste and dispose of them according to the protocol above.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **4-chlorobutyric acid**.



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Caption: Workflow for the safe disposal of **4-chlorobutyric acid**.

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